

Technical Support Center: Dowtherm Q Heat Transfer Fluid

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Compound of Interest

Compound Name: Dowtherm Q

Cat. No.: B12700112

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This guide provides troubleshooting information and frequently asked questions for researchers, scientists, and drug development professionals using **Dowtherm Q** in a laboratory setting.

Troubleshooting Guide: Suspected Dowtherm Q Contamination

Issue: I suspect my experiment is contaminated with **Dowtherm Q**. What are the signs?

Contamination from **Dowtherm Q**, a heat transfer fluid comprised of a mixture of diphenylethane and alkylated aromatics, can present in several ways.^{[1][2][3][4]} Identifying these signs early is crucial to prevent adverse effects on your experiment and ensure laboratory safety.

Immediate Observational Checks:

- Visual Appearance:
 - Color Change: Uncontaminated **Dowtherm Q** is a clear to light yellow liquid.^{[2][3][5]} A noticeable darkening of the fluid, or the presence of a yellow, oily layer in your reaction mixture that is not part of your expected results, can indicate contamination.
 - Sediment or Particulates: The presence of fine black sediment or other particulate matter in the heat transfer fluid reservoir or within your experimental setup can be a sign of fluid

degradation, which can be accelerated by contamination.[6]

- Odor:
 - **Dowtherm Q** has a characteristic aromatic odor.[7][8] A change in this odor, or the detection of a solvent-like or acrid smell from your experiment that is not attributable to your reactants, could suggest a leak and contamination.
- Physical Properties of the Experimental Mixture:
 - Viscosity Changes: If your experimental mixture appears more viscous or "oily" than expected, it could be due to the introduction of **Dowtherm Q**. Contamination can also lead to changes in the viscosity of the heat transfer fluid itself.[9]
 - Unexpected Layers: As **Dowtherm Q** has very low water solubility, the appearance of an immiscible oily layer in an aqueous reaction is a strong indicator of a leak.[6]

Performance-Related Indicators:

- Inconsistent Heating: If you notice that your heating bath is not maintaining a stable temperature or is heating inefficiently, it could be a sign of fluid degradation or contamination affecting the heat transfer properties.
- Fouling of Surfaces: The thermal degradation of chemical contaminants can be rapid, leading to the fouling of heat transfer surfaces.[10] While this is more common in large-scale systems, it can occur in laboratory setups over time.

Frequently Asked Questions (FAQs)

Q1: What is **Dowtherm Q**?

A1: **Dowtherm Q** is a synthetic organic heat transfer fluid composed of a mixture of diphenylethane and alkylated aromatics.[1][2][3][4] It is designed for use in liquid phase heat transfer systems and is known for its thermal stability.[1][2][4]

Q2: What causes **Dowtherm Q** to contaminate a laboratory experiment?

A2: Contamination in a laboratory setting typically occurs due to a leak in the closed-loop heating system. This can be caused by loose fittings, degraded tubing, or cracks in the glassware of the heating jacket.

Q3: What are the decomposition products of **Dowtherm Q**?

A3: Exposure to elevated temperatures can cause **Dowtherm Q** to decompose.^[6] The decomposition products can include benzene, as well as other low and high boiling point compounds.^[6]^[9]

Q4: How can I confirm a suspected **Dowtherm Q** contamination?

A4: While the observational checks mentioned above are good indicators, definitive confirmation requires analytical testing. Gas chromatography (GC) is a suitable method for identifying the specific components of **Dowtherm Q** in a sample from your experiment.^[9] Many labs providing analytical services can perform this type of analysis.^[11]^[12] Dow also offers a fluid analysis service to check for thermal degradation and contamination.^[10]

Q5: What should I do if I confirm a contamination?

A5: If a contamination is confirmed, you should:

- Safely shut down the experiment and the heating apparatus.
- Isolate the affected experiment and materials.
- Thoroughly inspect the heating system for the source of the leak and perform necessary repairs.
- Dispose of the contaminated experimental materials according to your institution's hazardous waste disposal procedures. The Safety Data Sheet (SDS) for **Dowtherm Q** provides guidance on disposal.^[6]
- Clean any affected glassware or equipment thoroughly.

Q6: Can I prevent **Dowtherm Q** contamination?

A6: Regular inspection and maintenance of your laboratory heating setup is the best prevention. Before starting an experiment, check all tubing and connections for signs of wear or damage. Ensure all fittings are secure. It is also good practice to regularly inspect the heat transfer fluid for changes in color or the presence of solids.[\[6\]](#)

Data Presentation

The following table summarizes the key physical and thermal properties of fresh **Dowtherm Q**. A significant deviation from these values in your used fluid can indicate degradation or contamination.

Property	Value	ASTM Method
Composition	Mixture of Diphenylethane & Alkylated Aromatics	-
Appearance	Clear to Light Yellow Liquid	-
Odor	Aromatic	-
Boiling Point	267 °C (513 °F)	-
Flash Point	120 °C (249 °F)	D3278
Fire Point	124 °C (255 °F)	D92
Autoignition Temperature	412 °C (773 °F)	E659-78

Data sourced from product technical data sheets.[\[2\]](#)[\[5\]](#)

Experimental Protocols

Protocol for Visual and Olfactory Inspection of **Dowtherm Q**

This protocol describes a simple, non-analytical procedure for routine monitoring of **Dowtherm Q** in a laboratory heating system.

Objective: To identify potential degradation or contamination of **Dowtherm Q** through visual and olfactory checks.

Materials:

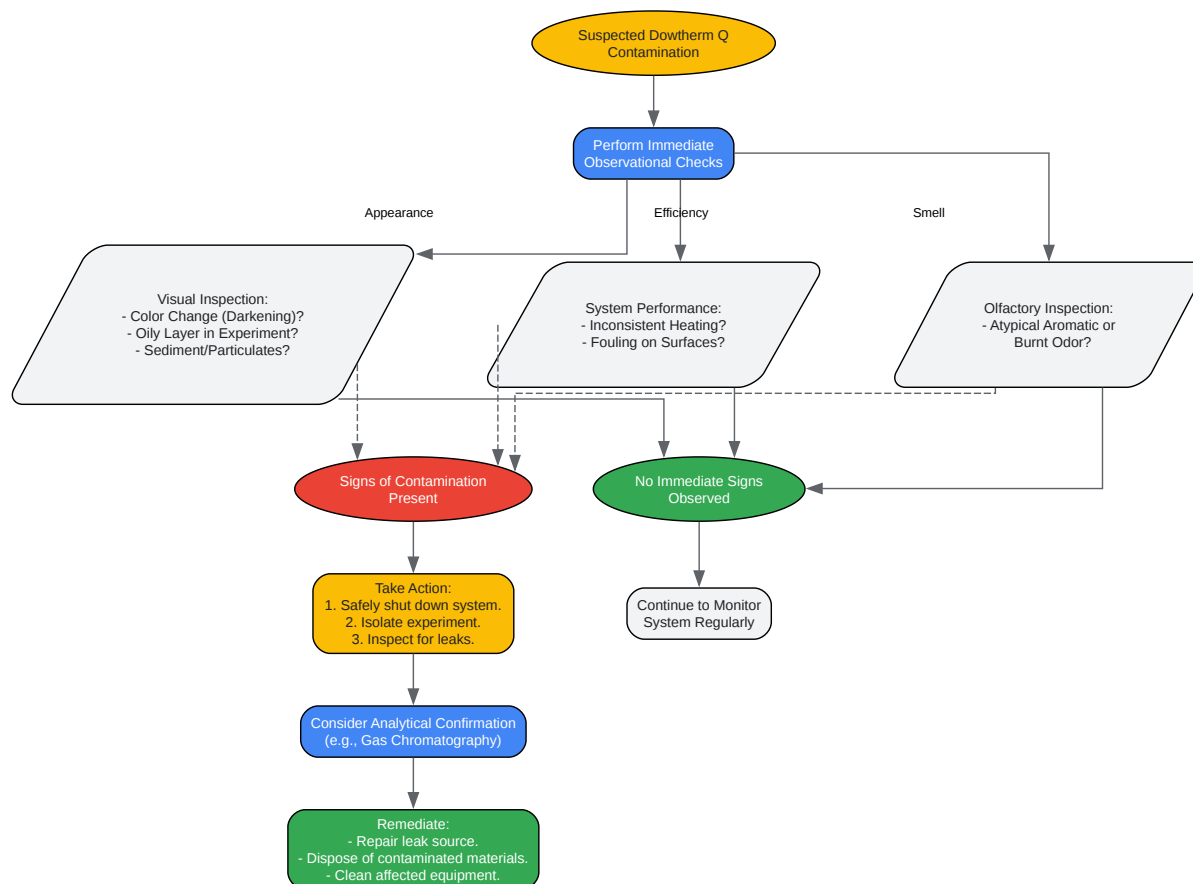
- Clean, dry glass sample vial with a secure cap.
- Pipette or sample thief for extracting fluid.
- Personal Protective Equipment (PPE): safety glasses, lab coat, and appropriate chemical-resistant gloves.
- A well-ventilated area or fume hood.

Procedure:

- Safety First: Ensure the heating system is turned off and the **Dowtherm Q** fluid has cooled to a safe handling temperature (below 40°C) before taking a sample.[\[13\]](#)
- Sample Collection:
 - In a well-ventilated area, carefully open a port on the heating system.
 - Using a clean pipette or sample thief, draw a representative sample of the **Dowtherm Q** fluid. It is recommended to take the sample from a "live" part of the system, such as near the circulating pump, rather than the expansion tank.[\[7\]](#)
 - Dispense the sample into the clean glass vial, filling it to about three-quarters full.
 - Securely cap the vial.
- Visual Inspection:
 - Hold the vial against a white background.
 - Observe the color of the fluid. Note any significant darkening from the original clear to light yellow color.
 - Examine the fluid for any particulate matter or sediment. Tilt the vial and look for any solids that have settled at the bottom.[\[6\]](#)

- Check for any immiscible layers, which could indicate water or other contaminants.[\[6\]](#)
- Olfactory Inspection:
 - In a well-ventilated area, carefully open the sample vial.
 - Do not directly inhale the vapors. Waft the vapors from the opening of the vial towards your nose.
 - Note any significant changes from the normal aromatic odor. A burnt or acrid smell may indicate thermal degradation.
- Record Keeping:
 - Log the date, appearance, and odor of the fluid sample.
 - Compare your observations to previous records to track any changes over time.
- Interpretation of Results:
 - A significant change in color, the presence of solids, or a foul odor suggests that the fluid may be degraded or contaminated.
 - If any of these signs are observed, it is recommended to send a sample for professional fluid analysis to determine the extent of the issue and whether the fluid needs to be replaced.[\[10\]](#)

Visualizations



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Caption: Troubleshooting workflow for suspected **Dowtherm Q** contamination.

This guide is intended for informational purposes and should be used in conjunction with your institution's safety protocols and the manufacturer's Safety Data Sheet for **Dowtherm Q**.

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